

A Technical Guide to the Physical Properties of 4-Methyl-1-pentene

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Compound of Interest

Compound Name: 4-Methyl-1-pentene

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This technical guide provides an in-depth overview of the key physical properties of **4-Methyl-1-pentene**, specifically its boiling point and density. This document is intended for researchers, scientists, and professionals in drug development who require precise and reliable data for their work. The guide includes summarized data, detailed experimental protocols for the determination of these properties, and a workflow diagram for logical clarity.

Core Physical Properties

4-Methyl-1-pentene is a colorless liquid hydrocarbon.^[1] Its fundamental physical characteristics, boiling point and density, are crucial for a variety of applications, from chemical synthesis to material science.

Data Presentation

The following tables summarize the boiling point and density of **4-Methyl-1-pentene** as reported in scientific literature.

Physical Property	Value	Conditions	Source
Boiling Point	53-54 °C	at 1 atm (760 mmHg)	[2]
54 °C	Standard State	[3][4]	
127.4 to 129.2 °F	at 760 mmHg	[1]	
Density	0.665 g/mL	at 25 °C	[2][5]
665 mg/cm ³	Standard State	[3]	
0.665	-	[1]	
665 kg/m ³	-	[5]	

Standard State is defined as 25 °C (77 °F) and 100 kPa.[3]

Experimental Protocols

Accurate determination of physical properties is paramount for scientific research and development. The following sections detail standard laboratory protocols for measuring the boiling point and density of a liquid such as **4-Methyl-1-pentene**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[6] Several methods can be employed for this determination, with the capillary method being suitable for small sample volumes.

Micro-Boiling Point Determination (Capillary Method)

This method is a convenient and accurate way to determine the boiling point with a small amount of liquid.[7]

Apparatus:

- Small test tube
- Capillary tube (sealed at one end)

- Thermometer
- Heating apparatus (e.g., oil bath or heating block)[7]
- Stirrer (optional, for uniform heating)[7]

Procedure:

- A small volume of the liquid sample (e.g., 0.5 mL) is placed into the small test tube.[7]
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the liquid.
- The test tube is then gently heated.[7] Initially, a stream of bubbles will emerge from the open end of the capillary tube as the air inside expands and is expelled.[7]
- As the temperature approaches the boiling point, the rate of bubbling will increase as the liquid's vapor enters the capillary tube.[8]
- When a rapid and continuous stream of bubbles is observed, the heating is stopped.[7][8]
- The liquid will begin to cool, and the stream of bubbles will slow down and eventually stop.[7]
- The boiling point is the temperature at which the liquid is drawn up into the capillary tube.[7] This temperature should be recorded.

Determination of Density

Density is the mass of a substance per unit volume. For a liquid, it can be determined by measuring the mass of a known volume.

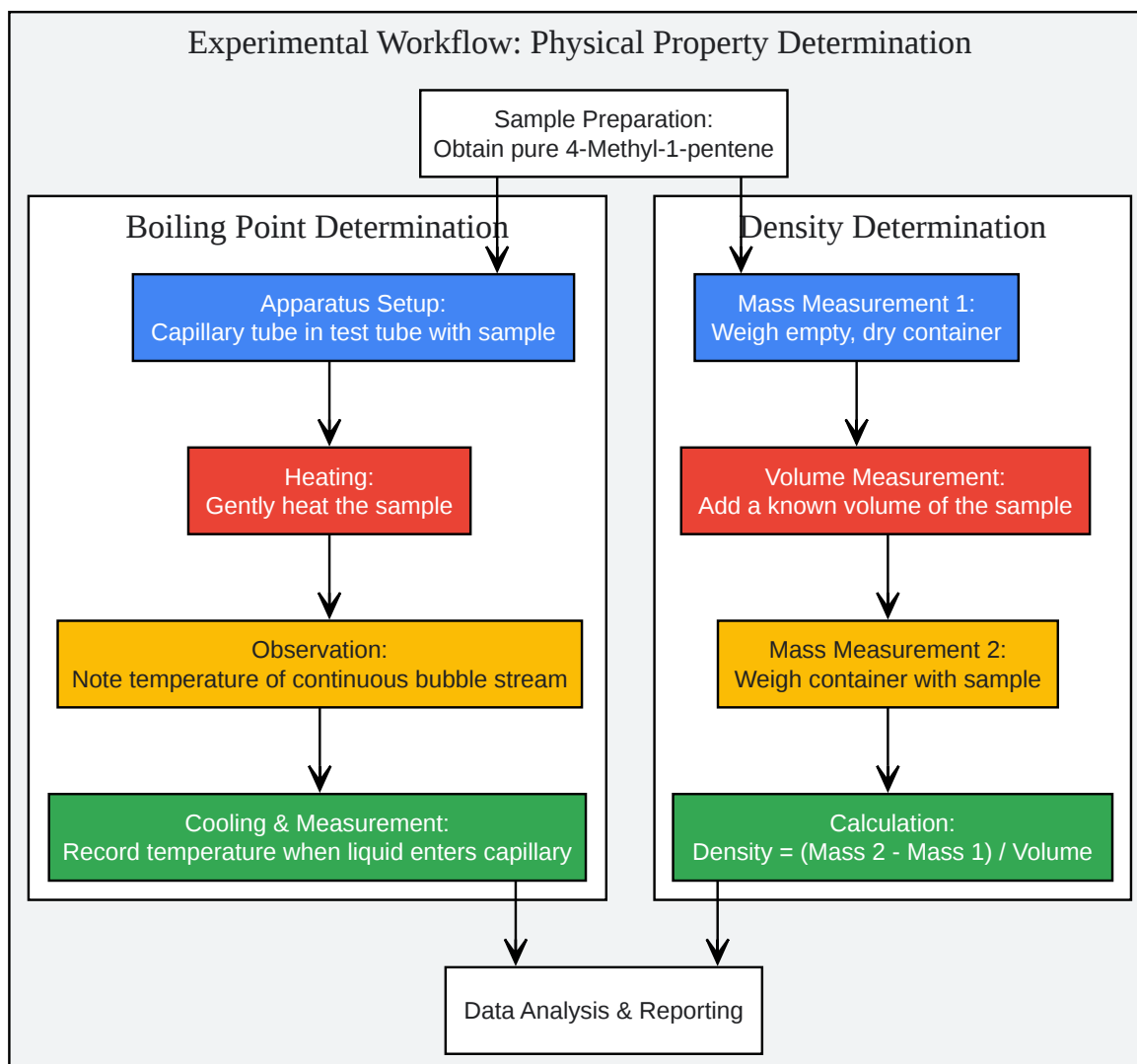
Procedure:

- An empty, dry measuring cylinder or pycnometer is placed on an analytical balance, and its mass is recorded.[9]
- A specific volume of the liquid (e.g., 10 mL) is carefully transferred into the measuring cylinder.[10] It is important to read the volume from the bottom of the meniscus.[10]

- The measuring cylinder containing the liquid is then weighed, and the mass is recorded.[10]
- The mass of the liquid is calculated by subtracting the mass of the empty measuring cylinder from the mass of the cylinder with the liquid.[9]
- The density is then calculated using the formula: Density = Mass / Volume.[11]

Mandatory Visualization

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of **4-Methyl-1-pentene**.



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Workflow for Physical Property Determination

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